Advanced Characterization Guide: FTIR Analysis of Piperazine Oxalate Salts

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Compound of Interest

Compound Name:	*1-(2-pyridinylmethyl)piperazine diethanedioate*
CAS No.:	*1609404-09-2*
Cat. No.:	*B2441100*

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Executive Summary

Objective: This guide provides a technical framework for the identification and validation of Piperazine Oxalate salts using Fourier Transform Infrared (FTIR) spectroscopy. Target Audience: Pharmaceutical scientists and process chemists. Key Insight: The formation of piperazine oxalate is characterized by a distinct "spectral fingerprint" resulting from proton transfer. The disappearance of the carboxylic acid carbonyl (

) peak and the emergence of carboxylate (

) and ammonium (

) bands are the definitive quality critical attributes (CQAs).

Theoretical Background & Mechanism

To accurately interpret the FTIR spectrum, one must understand the structural evolution from free base to salt. Piperazine acts as a di-acidic base, capable of accepting protons at both nitrogen centers from oxalic acid.

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Reaction Mechanism

The driving force is the acid-base neutralization, leading to the formation of an ionic lattice stabilized by hydrogen bonding.

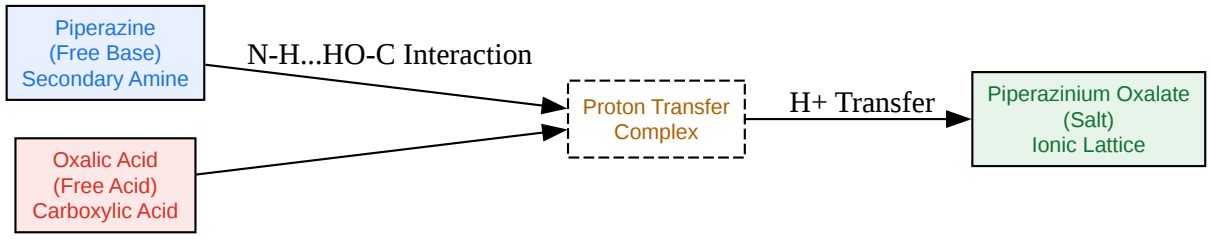

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Figure 1: Mechanistic pathway of piperazine oxalate salt formation involving proton transfer from the carboxylic group to the secondary amine.

Spectral Analysis: Characteristic Peaks

The following comparative analysis distinguishes the salt from its precursors. This data is essential for confirming complete salt formation and assessing purity.

Comparative Peak Assignment Table

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Functional Group	Vibration Mode	Piperazine (Free Base)	Oxalic Acid (Free Acid)	Piperazine Oxalate (Salt)	Diagnostic Value
Carbonyl / Carboxylate	Stretch	N/A	1690–1720 cm^{-1} (Strong)	Absent	Critical: Disappearance indicates loss of COOH.
Asymmetric	N/A	N/A	1550–1620 cm^{-1} (Strong)	Confirms salt formation (anion).	
Symmetric	N/A	N/A	1350–1420 cm^{-1}	Confirms salt formation (anion).	
Amine / Ammonium	Stretch	~3200–3400 cm^{-1} (Sharp)	N/A	Absent / Shifted	Indicates protonation of amine.
Stretch	N/A	N/A	2400–3100 cm^{-1} (Broad)	Critical: Broad "ammonium band" indicates cation.	
Fingerprint	Stretch	1100–1200 cm^{-1}	N/A	Shifted (+10-20 cm^{-1})	Secondary confirmation.

Detailed Spectral Interpretation

The "Salt Formation Zone" (1800–1300 cm^{-1})

This is the most critical region for validation.

- Oxalic Acid: Dominated by a sharp, intense peak at ~1700 cm^{-1} corresponding to the carboxylic acid dimer

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stretch.

- Piperazine Oxalate: This 1700 cm^{-1} peak must be completely absent. It is replaced by two distinct bands arising from the resonance-stabilized carboxylate anion (

  ):

  - Asymmetric Stretch (~1600 cm^{-1}): Often overlaps with the N-H bending mode of the ammonium group.
  - Symmetric Stretch (~1400 cm^{-1}): A distinct medium-intensity band.

The Ammonium Region (3200–2400 cm^{-1})

- Piperazine: Shows discrete N-H stretching.
- Piperazine Oxalate: Exhibits a broad, continuous absorption often referred to as the "ammonium ladder" or "salt band." This broadening is caused by the strong hydrogen bonding network between the

  protons and the oxalate oxygens.

Experimental Protocol: ATR-FTIR Workflow

This protocol utilizes Attenuated Total Reflectance (ATR) for reproducibility and minimal sample preparation.

Method Parameters

- Instrument: FTIR Spectrometer with Diamond/ZnSe ATR accessory.
- Range: 4000–600 cm^{-1}.
- Resolution: 4 cm^{-1}.
- Scans: 32 (Screening) or 64 (High Quality).

Step-by-Step Workflow

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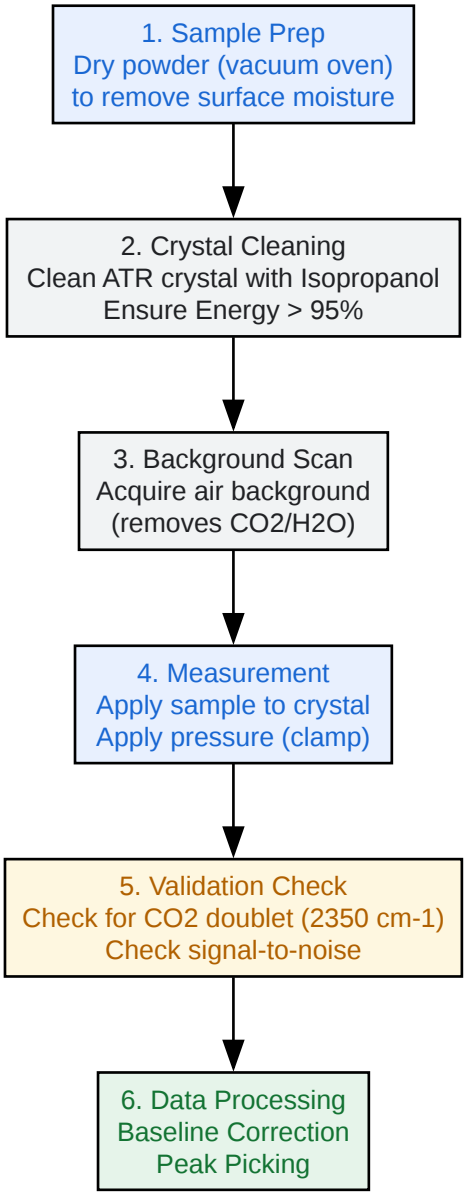

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Figure 2: Standardized ATR-FTIR workflow for solid-state salt characterization.

Causality & Quality Control

- Drying (Step 1): Piperazine salts can be hygroscopic. Moisture appears as a broad band at 3400 cm^{-1}, which can obscure the N-H region. Vacuum drying ensures the spectrum represents the crystal lattice, not adsorbed water.
- Pressure (Step 4): Consistent pressure is vital for ATR to ensure good contact between the solid powder and the crystal, directly affecting peak intensity.

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Comparative Performance: Why Oxalate?

When selecting a counter-ion for piperazine, Oxalate is often compared to Citrate and Adipate.

Feature	Piperazine Oxalate	Piperazine Citrate	Piperazine Adipate
Crystallinity (FTIR)	High. Sharp, well-defined peaks indicate a rigid lattice.	Medium. Often forms hydrates, leading to broader peaks.	High. Similar to oxalate.
Spectral Distinctness	Excellent. The shift from COOH to COO- is chemically distinct (strong acid to salt).	Good. but complicated by multiple carboxyl groups on citrate (some may remain protonated).	Excellent.
Stability	High. Strong ionic interactions (1:1 or 1:2 stoichiometry).	Variable. Hygroscopicity can be an issue.	High.

Conclusion: Piperazine Oxalate is preferred when a highly crystalline, non-hygroscopic solid is required for definitive identification. The 1:1 stoichiometry yields a cleaner FTIR spectrum compared to Citrate, where overlapping carboxylate/carboxylic acid bands can occur if neutralization is incomplete.

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